Spectroscopic Analysis of 10-Amino-1-decanol: A Comparative Guide

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Compound of Interest

Compound Name:	*10-Amino-1-decanol*
CAS No.:	*23160-46-5*
Cat. No.:	*B015363*

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For researchers, scientists, and drug development professionals, understanding the structural and functional characteristics of bifunctional molecules like **10-Amino-1-decanol** is crucial. This guide provides a comparative analysis of its expected spectroscopic properties (NMR and FTIR) alongside shorter-chain amino alcohols, offering a predictive framework in the absence of readily available experimental data for this specific long-chain compound.

While experimental spectra for **10-Amino-1-decanol** are not widely published, a robust analysis can be formulated by examining the spectral data of homologous compounds. This guide leverages available data for 6-amino-1-hexanol and 8-amino-1-octanol to project the spectroscopic features of **10-Amino-1-decanol**, enabling researchers to identify and characterize this molecule.

Predicted Spectroscopic Data Comparison

The following tables summarize the predicted Nuclear Magnetic Resonance (NMR) and Fourier-Transform Infrared (FTIR) spectroscopic data for **10-Amino-1-decanol**, benchmarked against the known data for 6-amino-1-hexanol and the expected values for 8-amino-1-octanol.

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These predictions are based on the incremental effect of methylene (-CH2-) groups on the chemical environment of the terminal functional groups.

Table 1: Predicted ^{1}H NMR Chemical Shifts (ppm)

Assignment	6-Amino-1-hexanol (Experimental)	8-Amino-1-octanol (Predicted)	10-Amino-1-decanol (Predicted)
H_2N-CH_2-	~2.68 (t)	~2.68 (t)	~2.68 (t)
-CH_2-CH_2-NH_2	~1.48 (quint)	~1.47 (quint)	~1.46 (quint)
-CH_2-CH_2OH	~1.54 (quint)	~1.55 (quint)	~1.56 (quint)
HO-CH_2-	~3.64 (t)	~3.64 (t)	~3.64 (t)
-(CH_2)n- (bulk)	~1.33 (m)	~1.29 (m)	~1.27 (m)
H_2N-	Variable	Variable	Variable
HO-	Variable	Variable	Variable

Note: Chemical shifts are relative to TMS (tetramethylsilane). Multiplicity is denoted as t (triplet), quint (quintet), and m (multiplet). The chemical shifts for the amine and hydroxyl protons are highly dependent on solvent and concentration.

Table 2: Predicted ^{13}C NMR Chemical Shifts (ppm)

Assignment	6-Amino-1-hexanol (Experimental)	8-Amino-1-octanol (Predicted)	10-Amino-1-decanol (Predicted)
H_2N-CH_2-	~42.2	~42.3	~42.4
-CH_2-CH_2-NH_2	~33.9	~33.8	~33.7
-CH_2-CH_2OH	~32.8	~32.9	~33.0
HO-CH_2-	~62.9	~63.0	~63.1
-(CH_2)n- (bulk)	~26.7, ~25.9	~29.4, ~29.3, ~26.9, ~25.9	~29.6, ~29.5, ~29.4, ~29.3, ~26.9, ~25.9

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Note: The bulk methylene carbons will show multiple overlapping signals in the indicated range.

Table 3: Predicted FTIR Absorption Bands (cm^{-1})

Functional Group	Vibration Mode	6-Amino-1-hexanol (Experimental)	8-Amino-1-octanol (Predicted)	10-Amino-1-decanol (Predicted)
O-H (Alcohol)	Stretching (broad)	~3350	~3350	~3350
N-H (Amine)	Stretching (medium)	~3300-3400	~3300-3400	~3300-3400
C-H (Alkyl)	Stretching	~2850-2930	~2850-2930	~2850-2930
N-H (Amine)	Bending	~1600	~1600	~1600
C-H (Alkyl)	Bending	~1465	~1465	~1465
C-O (Alcohol)	Stretching	~1060	~1060	~1060
C-N (Amine)	Stretching	~1100	~1100	~1100

Experimental Protocols

Standard protocols for obtaining NMR and FTIR spectra are outlined below. These methodologies are generally applicable for the analysis of **10-Amino-1-decanol** and its analogues.

^{1}H and ^{13}C NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of the amino alcohol in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, D_2O, or DMSO-d_6). The choice of solvent is critical as it can affect the chemical shifts of the labile -OH and $-NH_2$ protons.

- Instrumentation: Utilize a Nuclear Magnetic Resonance (NMR) spectrometer, typically operating at a frequency of 300 MHz or higher for ^{1}H NMR and 75 MHz or higher for ^{13}C NMR.

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- Data Acquisition:
  - For ^{1}H NMR, acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Typical parameters include a spectral width of 10-15 ppm, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds.
  - For ^{13}C NMR, a proton-decoupled experiment is standard. Due to the lower natural abundance of ^{13}C, a larger number of scans and a longer relaxation delay (e.g., 2-5 seconds) are generally required.
- Data Processing: Process the raw data by applying a Fourier transform, phase correction, and baseline correction. Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS).

Fourier-Transform Infrared (FTIR) Spectroscopy

- Sample Preparation:
  - Neat (for liquids or low-melting solids): Place a drop of the neat liquid or molten solid between two KBr or NaCl plates.
  - KBr Pellet (for solids): Grind a small amount of the solid sample with dry potassium bromide (KBr) powder and press the mixture into a thin, transparent pellet.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum, typically in the range of 4000 to 400 cm^{-1}. A background spectrum of the empty sample holder (or pure KBr pellet) should be recorded and subtracted from the sample spectrum.
- Data Analysis: Identify the characteristic absorption bands corresponding to the different functional groups present in the molecule.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the logical workflow for the spectroscopic analysis of a bifunctional compound like **10-Amino-1-decanol**.

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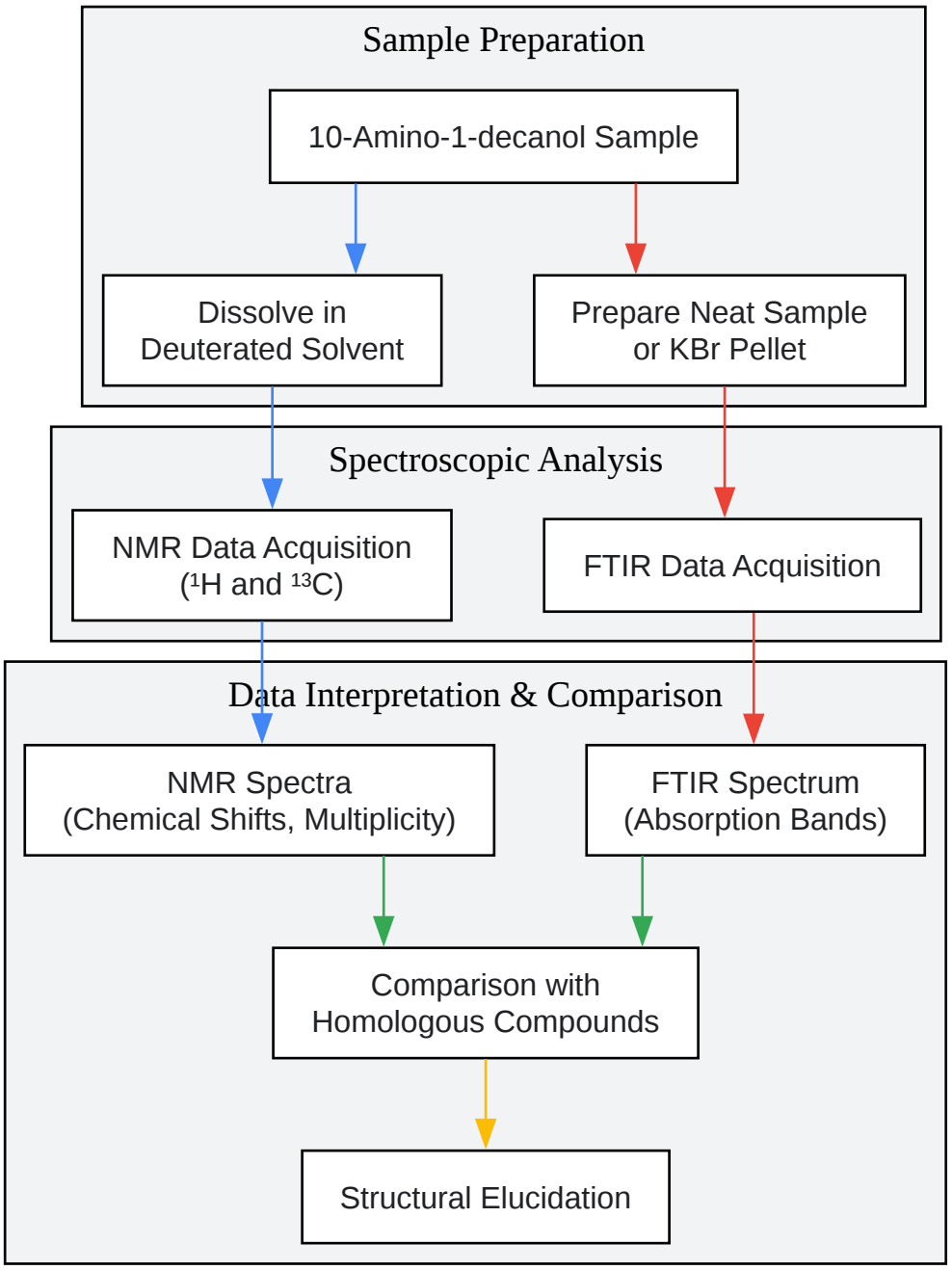

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Caption: Workflow for Spectroscopic Analysis of **10-Amino-1-decanol**.

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